

Application Notes and Protocols: Preparation of AMP-PNP Lithium Hydrate Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMP-PNP lithium hydrate

Cat. No.: B15547534

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction: Adenosine 5'-(β,γ -imido)triphosphate (AMP-PNP) is a non-hydrolyzable analog of adenosine 5'-triphosphate (ATP).^{[1][2][3]} In this molecule, an imido group (-NH-) substitutes the oxygen atom bridging the β and γ phosphates. This modification makes the terminal phosphate bond resistant to cleavage by ATPases.^[4] Consequently, AMP-PNP serves as a powerful tool in biochemical and cellular research. It acts as a competitive inhibitor for many ATP-dependent enzymes, effectively binding to the ATP site and locking the protein in an ATP-bound conformational state without proceeding to hydrolysis.^{[5][6]} This allows researchers to study ATP-dependent processes, such as molecular motor function, signal transduction, and ion channel activity, under stable, non-hydrolytic conditions.^{[2][3]}

Quantitative Data Summary

This table summarizes the key chemical and physical properties of AMP-PNP tetralithium salt hydrate. It is crucial to refer to the batch-specific Certificate of Analysis (CoA) for the precise molecular weight, as the degree of hydration can vary.^[7]

Property	Value	References
Synonyms	AMP-PNP, App(NH)p, Adenylyl imidodiphosphate	[8]
Molecular Formula	$C_{10}H_{13}Li_4N_6O_{12}P_3 \cdot xH_2O$	[8]
Molecular Weight	529.93 g/mol (anhydrous tetralithium salt basis)	[8]
Appearance	White solid powder	[5][6]
Solubility (in Water)	Up to 50 mg/mL (approx. 94 mM)	[5][8]
Purity (Typical)	≥90% - ≥93% (HPLC)	[5]

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol provides a detailed methodology for preparing a 100 mM aqueous stock solution of **AMP-PNP lithium hydrate**.

2.1. Materials and Equipment

- AMP-PNP tetralithium salt hydrate powder
- Ultrapure (nuclease-free) water
- Buffer (optional, e.g., 20 mM HEPES, pH 7.4)
- 0.1 M NaOH and 0.1 M HCl for pH adjustment
- Analytical balance
- Calibrated pH meter
- Sterile microcentrifuge tubes or conical tubes
- Sterile 0.22 µm syringe filter

- Micropipettes and sterile tips

2.2. Step-by-Step Methodology

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, throughout the procedure.
- Determine Molecular Weight: Consult the Certificate of Analysis (CoA) or the product label for the batch-specific molecular weight (MW) of your **AMP-PNP lithium hydrate**.
- Calculate Required Mass: Use the following formula to calculate the mass of AMP-PNP powder needed to prepare your desired volume of a 100 mM stock solution.
 - Formula: $\text{Mass (mg)} = 100 \text{ mM} \times \text{Volume (mL)} \times \text{MW (g/mol)} / 1000$
 - Example (for 1 mL of 100 mM stock, using MW = 529.93 g/mol): $\text{Mass (mg)} = 100 \times 1 \times 529.93 / 1000 = 52.99 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of AMP-PNP powder using an analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add approximately 80% of the final desired volume of ultrapure water (or a suitable buffer like 20 mM HEPES, pH 7.4). Vortex gently until the powder is completely dissolved.
- pH Adjustment (Critical Step): AMP-PNP is highly unstable and will rapidly hydrolyze in acidic conditions.[5][8] Use a calibrated pH meter to check the solution's pH. Carefully adjust the pH to a range of 7.0 - 7.5 using dropwise additions of 0.1 M NaOH or 0.1 M HCl as needed.
- Final Volume Adjustment: Once the pH is stabilized in the correct range, add ultrapure water (or buffer) to reach the final desired volume. Mix thoroughly.
- Sterilization: To ensure the solution is free of microbial contaminants, draw it into a sterile syringe and pass it through a 0.22 μm syringe filter into a new sterile tube.[9]
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw

cycles.[\[9\]](#)

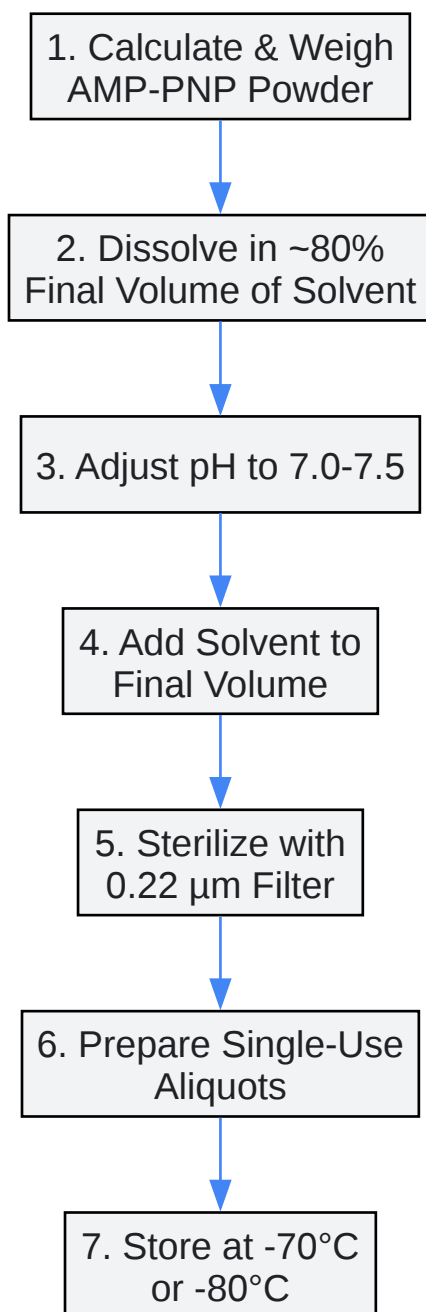
- Storage: Immediately place the aliquots in the appropriate storage freezer. Refer to the table below for stability information.

2.3. Storage and Stability

Form	Storage Temperature	Stability Period	References
Dry Powder	-20°C	≥ 1 year	[8] [10] [11]
Stock Solution	-80°C	Up to 6 months	[9]
Stock Solution	-70°C	Up to 3 months (approx. 5% hydrolysis after 6 months)	[5] [8]
Stock Solution	-20°C	Up to 1 month	[9]
Thawed Aliquot	4°C	Use within 1 week; do not refreeze	[11]

Mandatory Visualizations

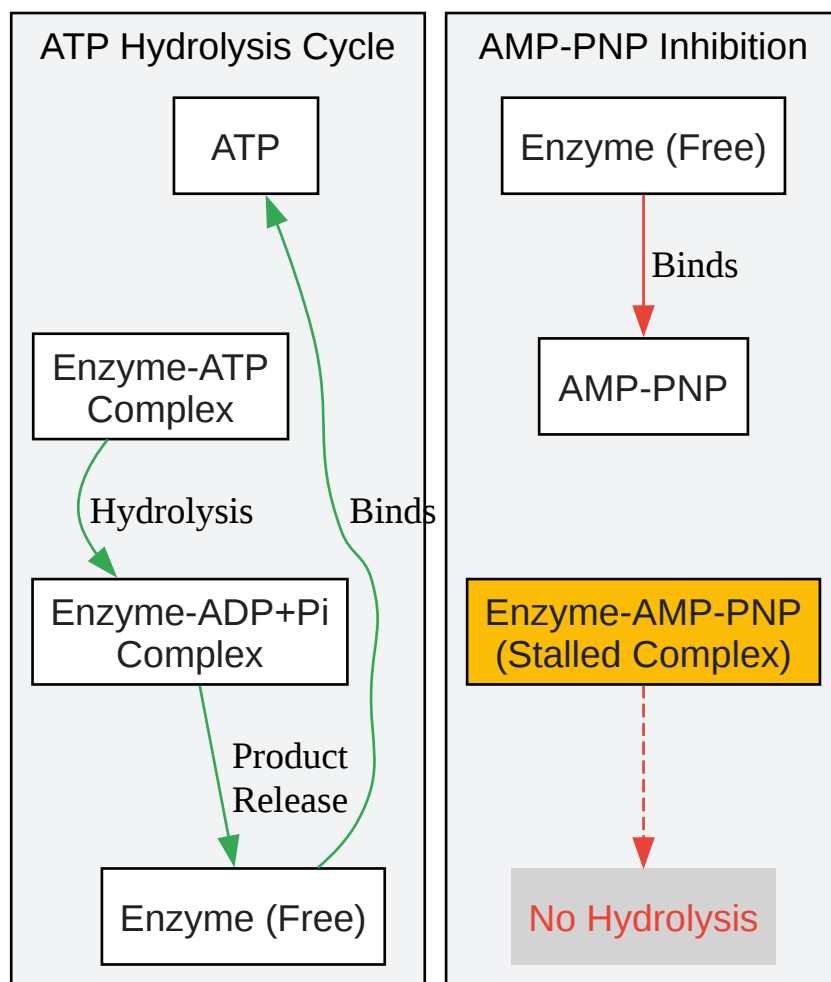
3.1. Workflow for AMP-PNP Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a sterile AMP-PNP stock solution.

3.2. Mechanism of Action: AMP-PNP vs. ATP



[Click to download full resolution via product page](#)

Caption: Comparison of ATP hydrolysis versus AMP-PNP-induced inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. AMP-PNP Adenylyl-imidodiphosphate | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 5. Adenosine 5'-(β,γ -imido)triphosphate lithium salt hydrate | Krackeler Scientific, Inc. [[krackeler.com](https://www.krackeler.com)]
- 6. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 7. [tocris.com](https://www.tocris.com) [[tocris.com](https://www.tocris.com)]
- 8. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 9. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 10. AMP-PNP 100mM, pH 7.4 - Hypermol [[hypermol.com](https://www.hypermol.com)]
- 11. [hypermol.com](https://www.hypermol.com) [[hypermol.com](https://www.hypermol.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of AMP-PNP Lithium Hydrate Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15547534/docs#application-notes-and-protocols-preparation-of-amp-pnp-lithium-hydrate-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)